

Proper Disposal of Oxindole-3-acetic acid-13C6: A Step-by-Step Guide

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Compound of Interest

Compound Name: Oxindole-3-acetic acid-13C6

Cat. No.: B15562314

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This document provides a comprehensive operational plan for the safe and compliant disposal of **Oxindole-3-acetic acid-13C6**. The procedures outlined are designed for researchers, scientists, and drug development professionals to ensure safety and regulatory adherence.

Core Safety Principle: Non-Radioactive Compound

The primary consideration for the disposal of **Oxindole-3-acetic acid-13C6** is that it is a stable isotope-labeled compound. The ^{13}C isotope is non-radioactive. Therefore, no radiological precautions are necessary. The disposal protocol is determined by the chemical's inherent toxicological and environmental hazards, which are considered equivalent to its unlabeled counterpart.^[1] Disposal should align with local regulations and be managed by certified professionals.^[1]

Chemical Hazard and Property Profile

While a specific Safety Data Sheet (SDS) for the $^{13}\text{C}_6$ isotopologue is not widely available, the hazard profile can be determined from the unlabeled parent compound, Oxindole-3-acetic acid. This data provides the basis for a conservative safety and disposal approach.

Property	Data	Source(s)
GHS Hazard Statements	H302: Harmful if swallowed	[2][3]
H311: Toxic in contact with skin		
H315: Causes skin irritation	[3][4]	
H319: Causes serious eye irritation	[3][4]	
H335: May cause respiratory irritation	[3]	
H400: Very toxic to aquatic life		
GHS Pictograms	Warning, Danger	[3]
Melting Point	123 - 129 °C	[2]
Molecular Formula	C ₄ ¹³ C ₆ H ₉ NO ₃	[5]
Appearance	Beige solid / powder	[2][4]
Storage Temperature	Refrigerated (+2°C to +8°C) or -20°C, Protect from light	[6]

Standard Operating Protocol for Disposal

This protocol provides a step-by-step methodology for the safe handling and disposal of **Oxindole-3-acetic acid-13C6** waste.

Phase 1: Immediate Handling and Personal Protective Equipment (PPE)

- Hazard Assessment: Before handling, recognize that the compound is harmful if swallowed, toxic in contact with skin, and an irritant.[3]
- PPE Selection: Wear appropriate personal protective equipment as a standard for handling hazardous chemicals.

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Chemical safety goggles or glasses.
- Lab Coat: A standard lab coat to prevent skin contact.
- Work Area: Handle the compound and its waste in a well-ventilated area or a chemical fume hood to minimize inhalation risk.^[4]

Phase 2: Waste Segregation and Containerization

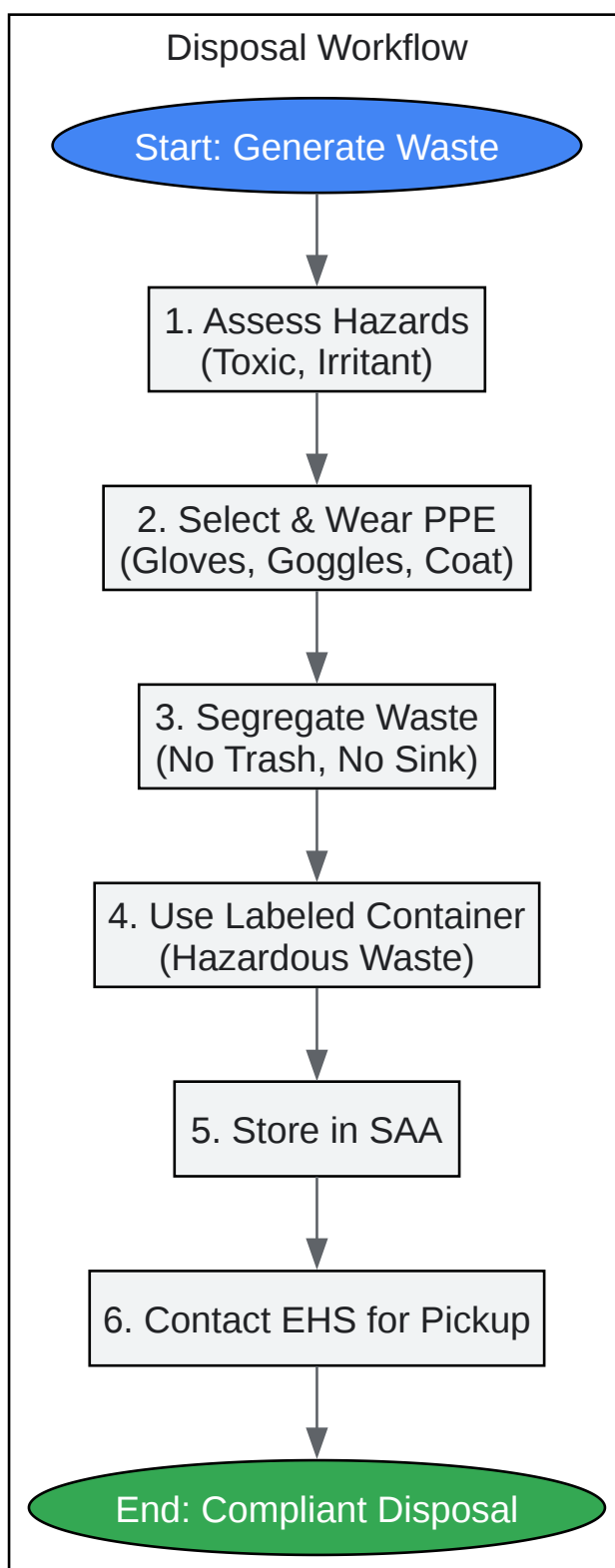
- Waste Characterization: Classify all materials contaminated with **Oxindole-3-acetic acid-13C6** (e.g., unused solid, contaminated vials, pipette tips, gloves) as hazardous chemical waste.
- Segregation:
 - DO NOT mix this waste with non-hazardous lab trash.
 - DO NOT dispose of this material down the sink or drain.
 - Keep this waste stream separate from radioactive waste.^[7]
- Container Selection: Use a designated, chemically compatible, and leak-proof container with a secure screw-top lid. The container must be in good condition and free of external contamination.
- Labeling: Affix a "Hazardous Waste" label to the container immediately. Fill out the label completely with the following information:
 - Full Chemical Name: "**Oxindole-3-acetic acid-13C6**"
 - Hazards: "Toxic," "Irritant," "Environmental Hazard"
 -
 - Principal Investigator/Lab Contact: Your name and lab information.

Phase 3: Storage and Final Disposal

- **On-site Storage:** Keep the sealed waste container in a designated Satellite Accumulation Area (SAA) within your laboratory. This area should be away from incompatible materials and general traffic.
- **Arrange for Pickup:** Once the container is full or you are ready for disposal, contact your institution's Environmental Health & Safety (EHS) department to schedule a waste pickup.
- **Professional Disposal:** The final disposal must be handled by a licensed and approved waste disposal plant.^{[2][4]} Your EHS office will manage this process to ensure full regulatory compliance.

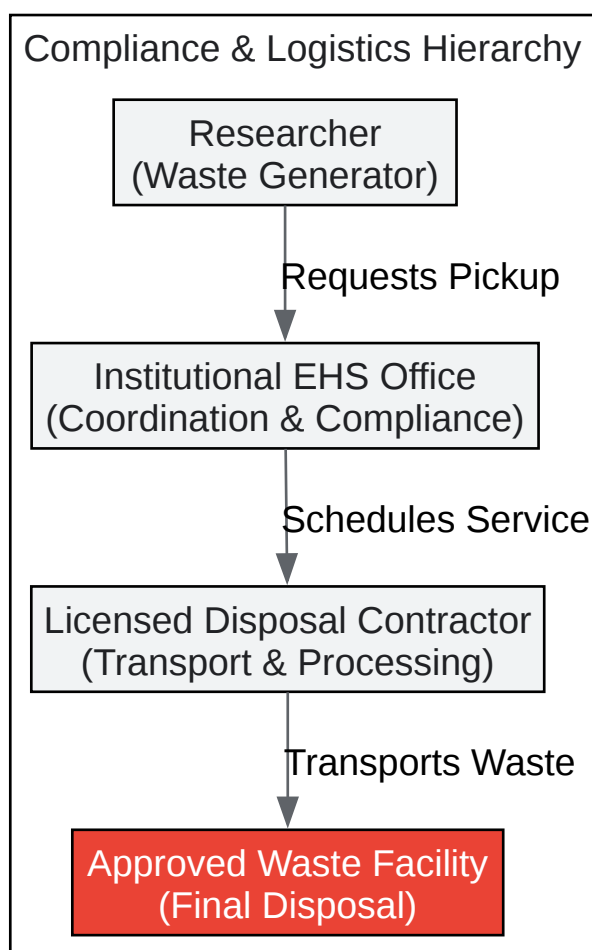
Logistical and Procedural Diagrams

Visual workflows provide an at-a-glance reference for the critical decision-making and logistical processes involved in proper chemical disposal.



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Caption: A step-by-step workflow for the compliant disposal of **Oxindole-3-acetic acid-13C6**.



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Caption: The logistical chain of command for proper chemical waste management.

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References

- 1. moravek.com [moravek.com]
- 2. fishersci.com [fishersci.com]

- 3. Oxindole-3-acetic acid | C₁₀H₉NO₃ | CID 3080590 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. clearsynth.com [clearsynth.com]
- 6. Indole-3-acetic acid (phenyl-¹³C₆, 99%) - Cambridge Isotope Laboratories, CLM-1896-0.01 [isotope.com]
- 7. Radioactive Waste | Environment, Health and Safety [ehs.cornell.edu]
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